

An In-depth Technical Guide to Ferric Hypophosphite: Chemical Formula, and Structure

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Compound of Interest

Compound Name: *Ferric Hypophosphite*

Cat. No.: *B1603006*

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Abstract

Ferric hypophosphite, also known as iron(III) hypophosphite, is an inorganic compound with the chemical formula $\text{Fe}(\text{H}_2\text{PO}_2)_3$. This technical guide provides a comprehensive overview of its chemical identity, properties, and applications, with a focus on information relevant to research and development. While the precise crystal structure remains unelucidated in publicly available literature, this document synthesizes the current understanding of its molecular composition and characteristics.

Chemical Identity and Formula

Ferric hypophosphite is the iron(III) salt of hypophosphorous acid. The chemical formula is $\text{Fe}(\text{H}_2\text{PO}_2)_3$.^[1] It is also known by several synonyms, including iron(III) tris(phosphinate) and triphosphinic acid iron(III) salt. The compound is registered under the CAS number 7783-84-8.

The molecular formula indicates that one iron atom in the +3 oxidation state is ionically bonded to three hypophosphite anions (H_2PO_2^-).

Physicochemical Properties

Ferric hypophosphite is typically a white to grayish-white, odorless, and tasteless powder.^[1] It is slightly soluble in cold water and more soluble in boiling water.^{[1][2]} Key physicochemical data are summarized in Table 1.

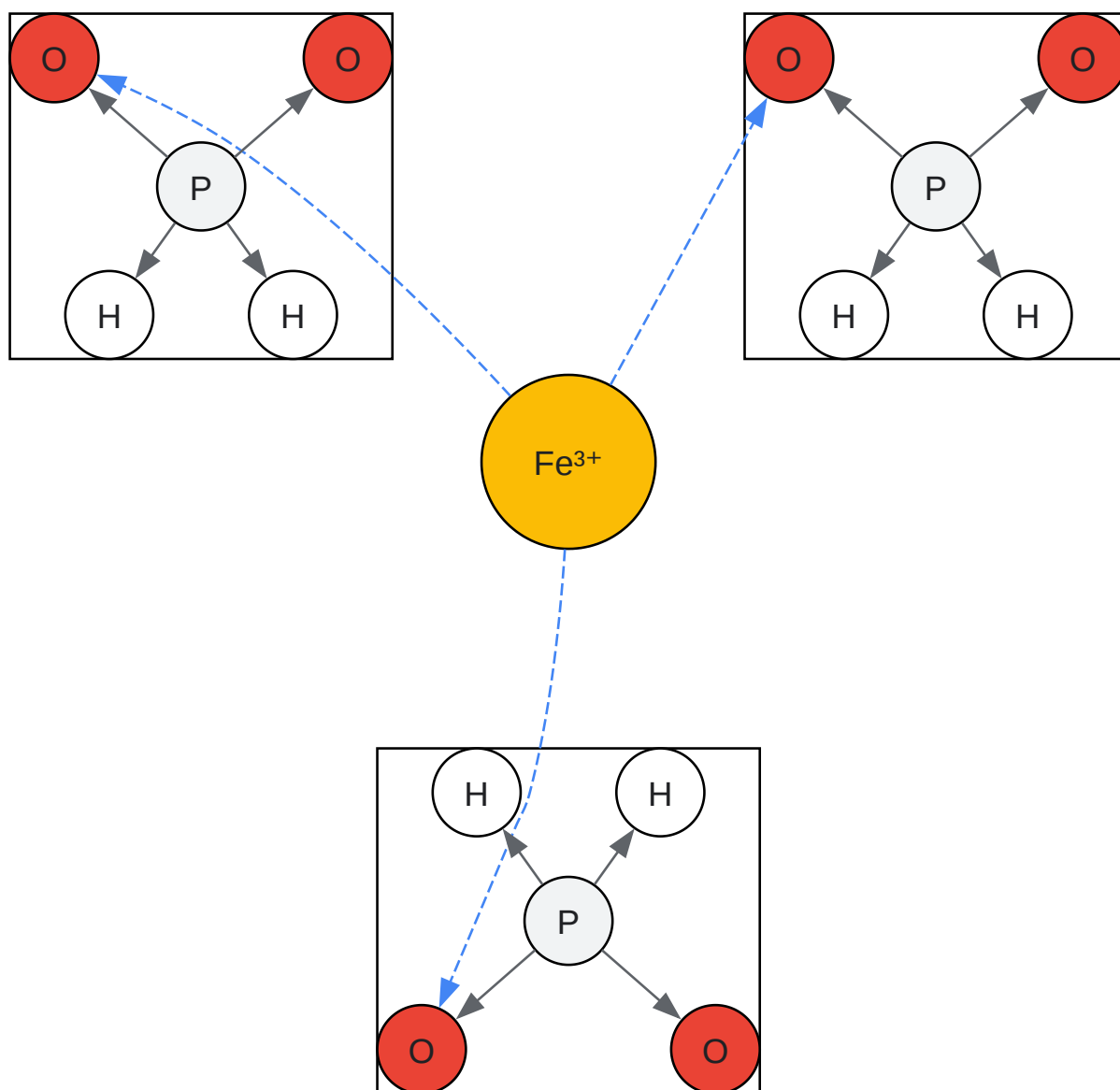
Table 1: Physicochemical Properties of **Ferric Hypophosphite**

Property	Value	Reference(s)
Chemical Formula	$\text{Fe}(\text{H}_2\text{PO}_2)_3$	[1]
Molecular Weight	250.81 g/mol	[2][3]
Appearance	White or grayish-white powder	[1][2]
Odor	Odorless	[3]
Taste	Tasteless	[2]
Solubility in Cold Water	Slightly soluble (1 part in 2300)	[2]
Solubility in Boiling Water	More soluble (1 part in 1200)	[2]
pH (in solution)	3.0 to 5.0	[3]
Flash Point	Not applicable	[3]

Chemical Structure

A definitive crystal structure of **ferric hypophosphite** is not readily available in scientific literature. This suggests that the compound may exist in an amorphous state or that its crystalline form has not been fully characterized.

The hypophosphite anion (H_2PO_2^-) possesses a tetrahedral geometry with the phosphorus atom at the center. Two hydrogen atoms and two oxygen atoms are bonded to the phosphorus. In the **ferric hypophosphite** salt, the ferric ion (Fe^{3+}) is coordinated to the oxygen atoms of the three hypophosphite anions. The exact coordination geometry around the iron center in the solid state is not confirmed.



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Caption: A 2D representation of the ionic bonding in **ferric hypophosphite**.

Experimental Protocols

General Synthesis of Metal Hypophosphites

While a specific, detailed protocol for the synthesis of **ferric hypophosphite** is not readily available, a general approach for the preparation of metal hypophosphites involves the reaction of a soluble metal salt with a hypophosphite salt, or the reaction of a metal oxide with hypophosphorous acid.

One potential, though unverified, method could be the reaction of a soluble iron(III) salt, such as ferric chloride (FeCl_3) or ferric nitrate ($\text{Fe}(\text{NO}_3)_3$), with a soluble hypophosphite salt, such as sodium hypophosphite (NaH_2PO_2), in an aqueous solution. The resulting **ferric hypophosphite** would precipitate out of solution due to its low solubility and could be collected by filtration, washed, and dried.

Another approach described for the synthesis of other metal phosphates involves the reaction of a metal oxide (e.g., Fe_2O_3) with a surplus of a hypophosphite salt (e.g., $\text{NH}_4\text{H}_2\text{PO}_2$) in a melt, followed by washing to yield the pure product.[4]

Characterization Techniques

The characterization of **ferric hypophosphite** would likely involve standard analytical techniques used for inorganic compounds:

- X-ray Diffraction (XRD): To determine the crystallinity of the sample. An amorphous solid would produce a broad, diffuse scattering pattern, whereas a crystalline solid would exhibit sharp Bragg diffraction peaks.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational modes of the hypophosphite anion, such as the P-H and P-O stretching and bending frequencies.
- Thermogravimetric Analysis (TGA): To study the thermal stability and decomposition profile of the compound.
- Inductively Coupled Plasma (ICP) Spectroscopy: To determine the elemental composition and confirm the iron and phosphorus content.

Applications

Ferric hypophosphite has several reported applications across various industries:

- Pharmaceuticals: Historically used as a dietary supplement for phosphorus.[2][5] It has also been used in the formulation of oral supplements, often in combination with other vitamins and minerals.[3]

- Food Industry: Utilized in the fortification of foods such as cereals, bread, and infant formulas to provide a source of iron.[3]
- Water Treatment: Employed to remove excess phosphate from wastewater, thereby helping to prevent eutrophication.[1]
- Chemical Industry: Used as a reducing agent in various chemical reactions.[1]

Safety and Handling

According to the available Safety Data Sheet (SDS), **ferric hypophosphite** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard.[6][7]

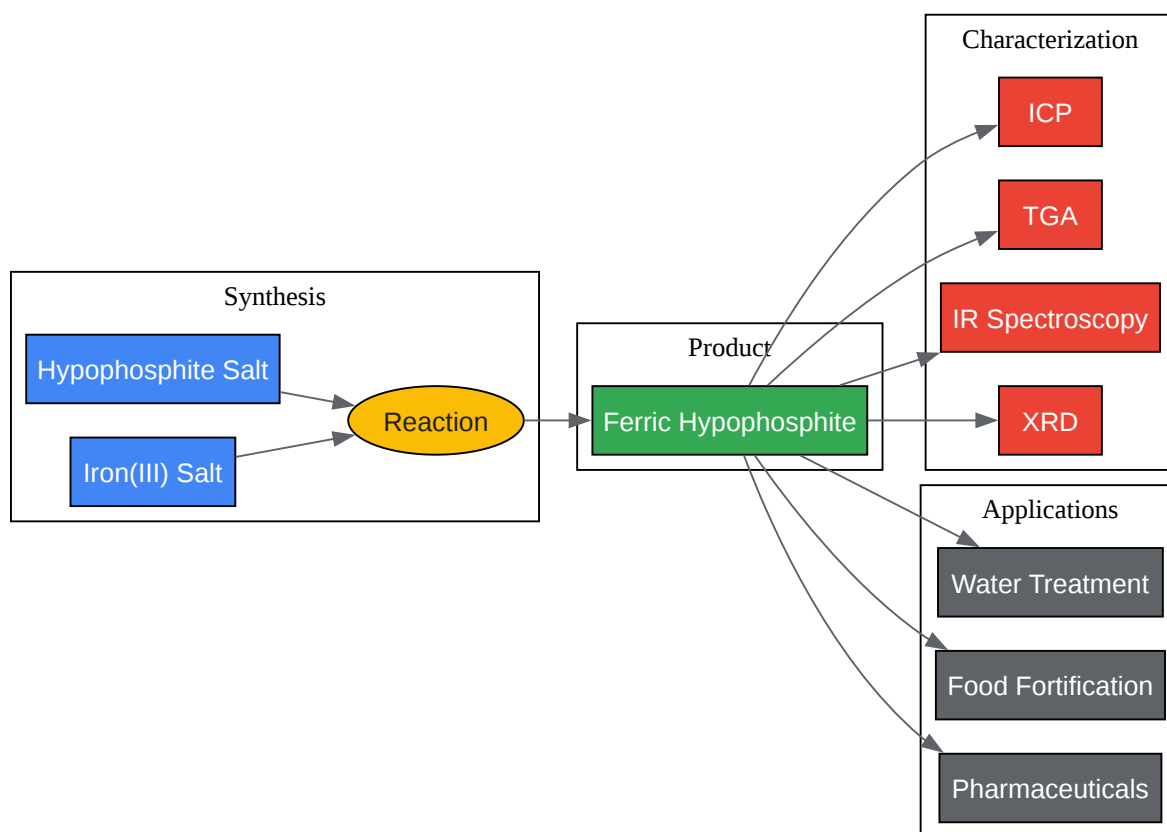
However, standard laboratory safety precautions should be observed. It is important to avoid dust formation and contact with skin, eyes, and clothing.[6] A notable hazard is the potential for explosion if triturated or heated with nitrates, chlorates, or other oxidizing agents.[5]

Table 2: Safety and Handling Information

Aspect	Recommendation	Reference(s)
Personal Protective Equipment	Safety glasses, gloves, lab coat	[6]
Handling	Avoid dust formation. Avoid contact with skin, eyes, or clothing.	[6]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[6]
Incompatibilities	Strong oxidizing agents (nitrates, chlorates)	[5]

Logical Relationships and Workflow

The following diagram illustrates the logical flow from the synthesis precursors to the final product and its characterization and applications.



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Caption: Workflow from synthesis to applications of **ferric hypophosphite**.

Conclusion

Ferric hypophosphite is a well-defined chemical entity with the formula $\text{Fe}(\text{H}_2\text{PO}_2)_3$. While its physicochemical properties and applications are documented, a detailed understanding of its solid-state structure is currently lacking in the public domain. Further research, particularly crystallographic studies, would be beneficial to fully elucidate its structural characteristics and potentially unlock new applications. For professionals in drug development and research, the

established use of **ferric hypophosphite** as a nutritional supplement and its favorable safety profile make it a compound of continued interest.

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